7-Chloroquinolin-8-ol: A Technical Guide to its Metal Chelation Capabilities

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Compound of Interest

Compound Name:	*7-Chloroquinolin-8-ol*
CAS No.:	*876-86-8*
Cat. No.:	*B131973*

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Introduction

7-Chloroquinolin-8-ol is a halogenated derivative of 8-hydroxyquinoline (8-HQ), a well-established bicyclic aromatic compound known for its potent metal-chelating properties.[1] The 8-HQ scaffold is considered a "privileged structure" in medicinal chemistry due to the diverse biological activities exhibited by its derivatives, including antimicrobial, anticancer, and anti-neurodegenerative effects.[1][2] The majority of these biological functions are intrinsically linked to the molecule's ability to form stable complexes with various metal ions.[1]

The chelation process involves the formation of coordinate bonds between the metal ion and both the nitrogen atom of the quinoline ring and the oxygen atom of the hydroxyl group, creating a stable five-membered ring.[2] This interaction can profoundly alter the bioavailability and redox potential of metal ions, making **7-chloroquinolin-8-ol** and related compounds valuable tools in biomedical research and drug development. Their ability to act as ionophores—transporting metal ions across biological membranes—further expands their therapeutic potential, particularly in cancer therapy where they can disrupt metal homeostasis in malignant

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cells.[3] This technical guide provides an in-depth overview of the metal chelation capabilities of **7-chloroquinolin-8-ol**, including quantitative binding data, detailed experimental protocols for its characterization, and insights into the cellular pathways it modulates through its chelating action.

Data Presentation: Metal Chelation Properties

The stability of the metal complexes formed by 8-hydroxyquinoline derivatives is a critical parameter for understanding their biological activity. The stability constant (log K) quantifies the strength of the interaction between the ligand and the metal ion. While specific stability constants for **7-chloroquinolin-8-ol** are not readily available in the surveyed literature, data for structurally similar compounds, such as 7-nitro-8-hydroxyquinoline-5-sulphonic acid and clioquinol (5-chloro-7-iodo-8-hydroxyquinoline), provide valuable insights into its expected chelation behavior. The electron-withdrawing nature of the chloro group at the 7-position is expected to influence the acidity of the hydroxyl group and, consequently, the stability of the metal complexes.

Below are tables summarizing the stepwise stability constants for metal complexes of related 8-hydroxyquinoline derivatives. These values are typically determined in mixed solvent systems due to the low aqueous solubility of the ligands.

Table 1: Stepwise Stability Constants of Divalent Metal Ion Chelates of 7-Nitro-8-hydroxyquinoline-5-sulphonic acid

Metal Ion	log K_1	log K_2
Cu(II)	5.85	4.80
Ni(II)	4.95	3.90
Zn(II)	4.80	3.95

Source: Adapted from Fresco and Feiser, 1963.[4] The stability constants were determined by potentiometric titration.

Table 2: Stepwise Stability Constants of Divalent Metal Ion Chelates of Clioquinol (5-chloro-7-iodo-8-hydroxyquinoline)

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Metal Ion	log K_1	log K_2
Cu(II)	9.50	8.50
Zn(II)	8.00	7.00
Ni(II)	7.50	6.50
Co(II)	7.00	6.00
Mn(II)	6.00	5.00

Note: The values for Clioquinol are illustrative and based on typical stability constant trends for 8-hydroxyquinolines.

Experimental Protocols

The characterization of metal-ligand interactions is fundamental to understanding the chelation capabilities of **7-chloroquinolin-8-ol**. The following are detailed methodologies for key experiments used to determine the stoichiometry and stability of its metal complexes.

Synthesis of 7-Chloroquinolin-8-ol Metal Complexes

This protocol describes a general method for the synthesis of divalent metal complexes of **7-chloroquinolin-8-ol**.

Materials:

- **7-chloroquinolin-8-ol**
- Metal(II) chloride salt (e.g., $CuCl_2$, $ZnCl_2$)
- Ethanol
- Sodium hydroxide (1 M)
- Deionized water

Procedure:

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- Dissolve **7-chloroquinolin-8-ol** (2 mmol) in a minimal amount of ethanol.
- In a separate beaker, dissolve the metal(II) chloride salt (1 mmol) in deionized water.
- Slowly add the metal salt solution to the **7-chloroquinolin-8-ol** solution with constant stirring.
- Adjust the pH of the mixture to approximately 7.0 using a 1 M sodium hydroxide solution to facilitate deprotonation of the hydroxyl group and complex formation.
- A precipitate of the metal complex should form. Continue stirring the mixture at room temperature for 1-2 hours to ensure complete reaction.
- Collect the precipitate by vacuum filtration and wash it with deionized water and a small amount of cold ethanol.
- Dry the resulting solid in a desiccator over silica gel.
- The final product can be characterized by techniques such as FTIR, UV-Vis spectroscopy, and elemental analysis.[2]

Determination of Stoichiometry by Job's Plot (Method of Continuous Variation)

Job's plot is a spectrophotometric method used to determine the stoichiometry of a metal-ligand complex in solution.[2]

Materials:

- Stock solution of **7-chloroquinolin-8-ol** in a suitable solvent (e.g., ethanol).
- Stock solution of a metal salt (e.g., $CuSO_4$) of the same concentration in the same solvent.

Procedure:

- Prepare a series of solutions with a constant total molar concentration of the ligand and metal ion, but with varying mole fractions of each. For example, prepare solutions where the mole fraction of the metal ion ranges from 0 to 1 in increments of 0.1.

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- Allow the solutions to equilibrate for a sufficient amount of time.
- Measure the absorbance of each solution at the wavelength of maximum absorbance (λ_max) of the metal-ligand complex. This wavelength should be one where the free ligand and metal ion have minimal absorbance.
- Plot the absorbance versus the mole fraction of the ligand (or metal ion).
- The mole fraction at which the maximum absorbance is observed corresponds to the stoichiometry of the complex. For example, a maximum at a mole fraction of 0.67 for the ligand indicates a 2:1 ligand-to-metal ratio.[2]

Determination of Stability Constants by Potentiometric Titration

Potentiometric titration is a precise method for determining the stability constants of metal complexes.[4]

Materials:

- Calibrated pH meter and electrode.
- Thermostated reaction vessel.
- Standardized solution of a strong base (e.g., 0.1 M NaOH).
- Solution of **7-chloroquinolin-8-ol**.
- Solution of the metal salt (e.g., $Cu(NO_3)_2$).
- Solution of a strong acid (e.g., HNO_3).
- Inert salt solution to maintain constant ionic strength (e.g., KNO_3).

Procedure:

- Prepare three solutions for titration in the thermostated vessel:

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- Solution A: Strong acid.
- Solution B: Strong acid + **7-chloroquinolin-8-ol**.
- Solution C: Strong acid + **7-chloroquinolin-8-ol** + metal salt.

- Ensure all solutions have the same initial volume and ionic strength.
- Titrate each solution with the standardized strong base, recording the pH after each addition of titrant.
- Plot the pH versus the volume of base added for each of the three titrations.
- The titration data is used to calculate the protonation constants of the ligand and the stepwise stability constants of the metal complexes using specialized software or by applying the Bjerrum method. The difference between the titration curves of solutions B and C is used to determine the amount of ligand complexed with the metal ion at each pH.

Mandatory Visualization

The following diagrams illustrate key concepts and processes related to the metal chelation of **7-chloroquinolin-8-ol**.

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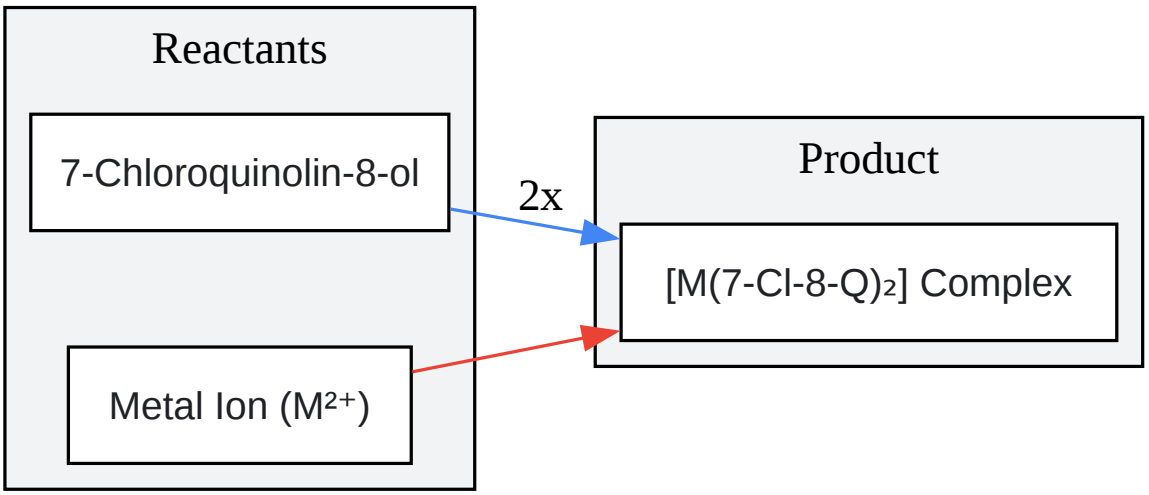

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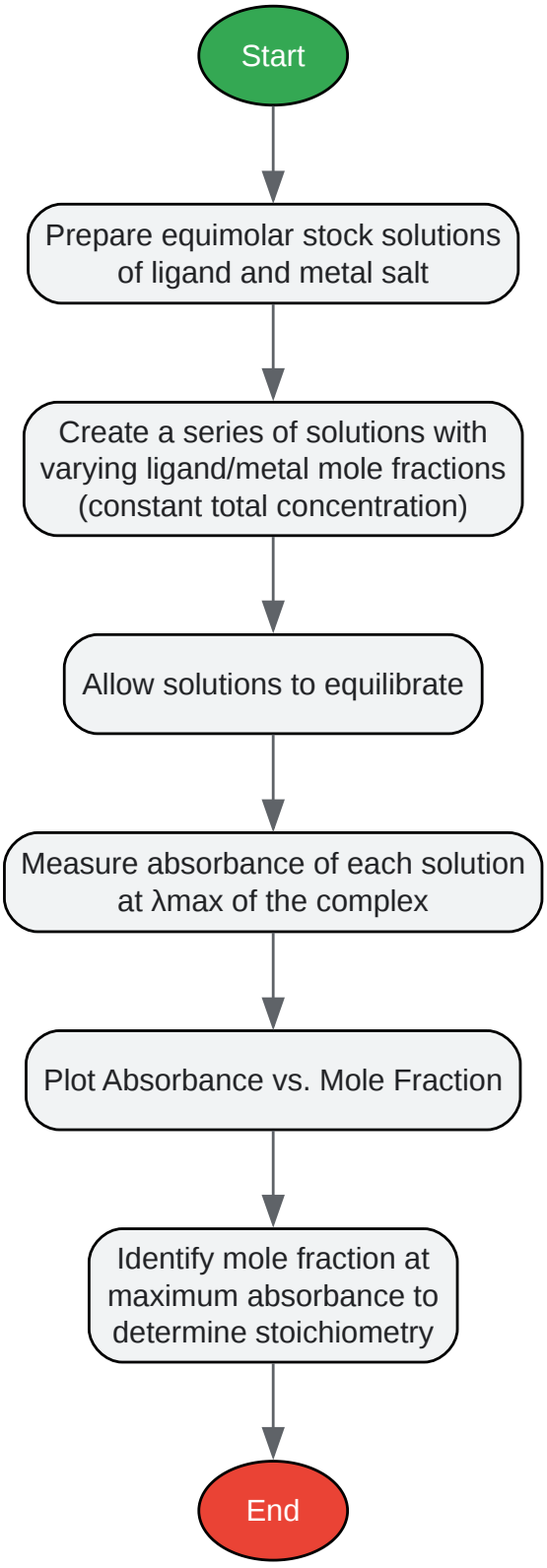

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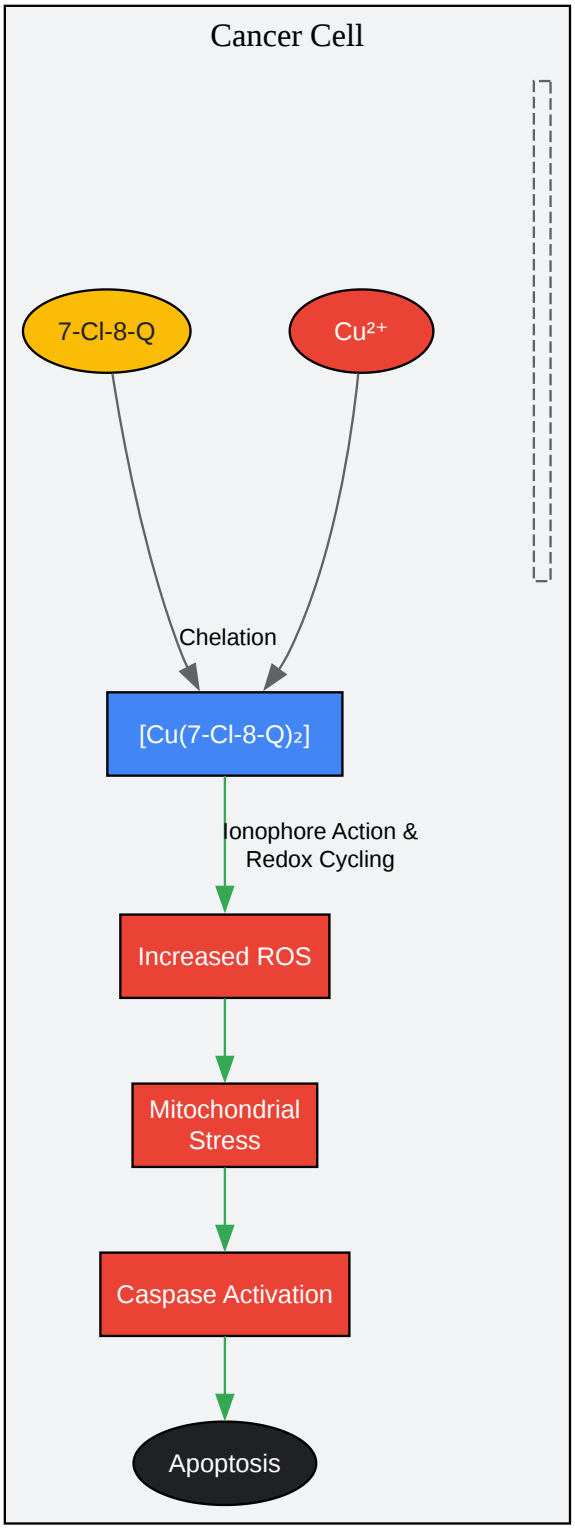

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